

An In-depth Technical Guide to Glycinamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-Pro-Gly-NH₂-HCl*

CAS No.: 51952-37-5

Cat. No.: B1445514

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A Note on Nomenclature: The request specified "Prolyl-glycinamide hydrochloride." However, extensive database searches indicate this may be a misnomer for the more common and well-documented chemical entity, Glycinamide Hydrochloride. This guide will focus on the latter, providing a comprehensive technical overview for researchers, scientists, and drug development professionals. We will also briefly touch upon related dipeptides to clarify potential ambiguities.

Introduction and Core Properties

Glycinamide hydrochloride is the hydrochloride salt of glycinamide, the amide derivative of the amino acid glycine.[1] It is a white, water-soluble solid.[1] This compound is of interest in various scientific domains, notably for its use as one of Good's buffers, effective in the physiological pH range.[1] Its pKa of approximately 8.20 at 20°C makes it a suitable buffer for cell culture applications.[1]

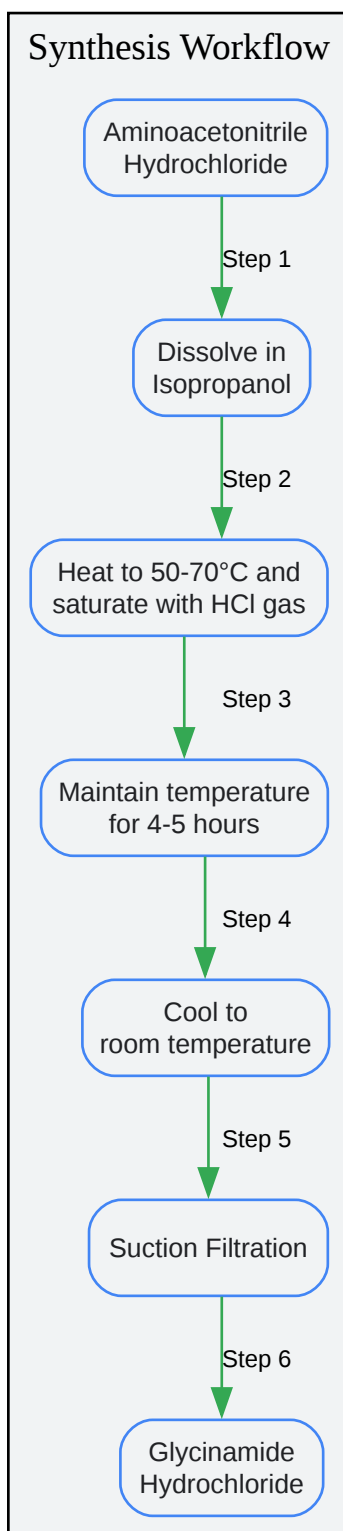
Below is a table summarizing the core physicochemical properties of Glycinamide Hydrochloride:

Property	Value	Source(s)
Molecular Formula	C ₂ H ₇ CIN ₂ O	[2]
Molecular Weight	110.54 g/mol	[2][3]
CAS Number	1668-10-6	[1][3]
Appearance	White solid	[1]
Melting Point	204 °C (decomposes)	[3]
Solubility	Good in water	[1]
pKa (20°C)	8.20	[1]

Synthesis of Glycinamide Hydrochloride

The synthesis of glycinamide hydrochloride can be achieved through various methods. One common laboratory-scale preparation involves the treatment of an amino acid ester with ammonia.[1] A more specific method involves the reaction of aminoacetonitrile hydrochloride in an alcoholic solvent with hydrogen chloride gas.

A generalized workflow for a common synthesis approach is outlined below:



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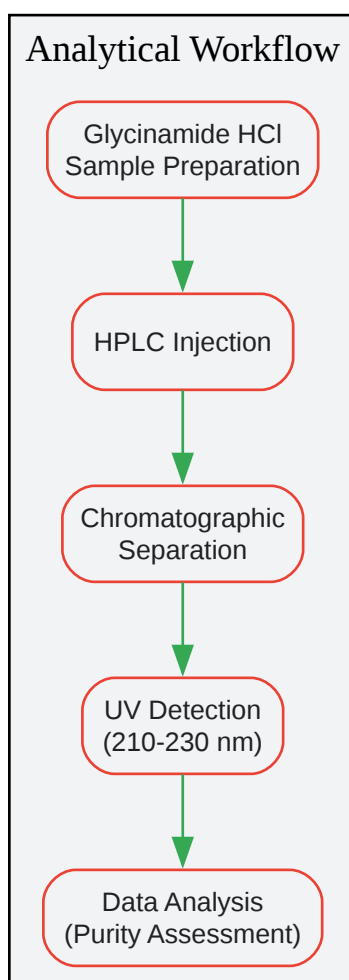
A generalized workflow for the synthesis of Glycinamide Hydrochloride.

Analytical Characterization

The purity and identity of synthesized Glycinamide Hydrochloride are critical for its application. High-performance liquid chromatography (HPLC) is a standard technique for assessing the purity of peptides and related small molecules.[4]

High-Performance Liquid Chromatography (HPLC)

A typical analytical workflow for the characterization of Glycinamide Hydrochloride would involve method development to achieve optimal separation of the main compound from any potential impurities.



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A typical analytical workflow for Glycinamide Hydrochloride.

A summary of typical HPLC parameters for the analysis of small polar compounds like Glycinamide Hydrochloride is provided below. These parameters would require optimization for specific instrumentation and applications.

Parameter	Typical Value/Condition	Rationale
Column	C18 Reversed-Phase	Provides good retention for a broad range of molecules.
Mobile Phase A	Water with 0.1% Trifluoroacetic Acid (TFA)	TFA acts as an ion-pairing agent to improve peak shape.
Mobile Phase B	Acetonitrile with 0.1% TFA	Organic solvent to elute the compound from the column.
Gradient	A shallow gradient from low to high %B	Optimized to separate the main peak from impurities.
Flow Rate	0.8 - 1.2 mL/min	A standard flow rate for analytical HPLC.
Detection Wavelength	210 - 230 nm	Wavelength at which the peptide bond absorbs UV light. [5]
Column Temperature	25 - 35 °C	Controlled temperature ensures reproducible retention times.

Mass Spectrometry (MS)

In conjunction with HPLC, mass spectrometry is used to confirm the identity of the synthesized compound by determining its mass-to-charge ratio, which should correspond to the molecular weight of Glycinamide Hydrochloride.

Applications and Further Considerations

As mentioned, a primary application of Glycinamide Hydrochloride is as a biological buffer.[\[1\]](#) Its utility in cell culture is due to its pKa being close to physiological pH.[\[1\]](#)

It is important to distinguish Glycinamide Hydrochloride from dipeptides such as Prolyl-glycine or Glycyl-proline. These are distinct molecules with different chemical structures, molecular weights, and biological functions. For instance, L-Prolylglycine has a molecular weight of 172.18 g/mol .[\[6\]](#)

Conclusion

Glycinamide Hydrochloride is a well-characterized compound with established physicochemical properties and applications. Its synthesis and analysis are achievable through standard laboratory techniques. This guide provides a foundational understanding for researchers and professionals working with this molecule, emphasizing the importance of correct nomenclature and rigorous analytical characterization.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Glycinamide Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1445514/docs#an-in-depth-technical-guide-to-glycinamide-hydrochloride>]

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